

Beta-Cyano-L-alanine: A Potent Plant Defense Neurotoxin

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Compound of Interest

Compound Name: *beta-Cyano-L-alanine*

Cat. No.: *B555391*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

Beta-cyano-L-alanine (BCA) is a non-proteinogenic amino acid synthesized by a variety of plant species, serving as a potent defense mechanism against herbivores. This technical guide provides a comprehensive overview of the biosynthesis, mode of action, and ecological significance of BCA. It details the enzymatic production of BCA from cyanide and cysteine, its neurotoxic effects on herbivores through the overstimulation of N-methyl-D-aspartate (NMDA) receptors, and the detoxification strategies employed by adapted insects. This document summarizes key quantitative data, provides detailed experimental protocols for the analysis and evaluation of BCA, and includes visualizations of critical pathways and workflows to support researchers, scientists, and drug development professionals in their understanding and utilization of this fascinating plant metabolite.

Introduction

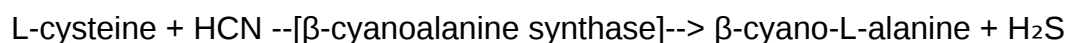
Plants have evolved a sophisticated arsenal of chemical defenses to deter herbivores. Among these are secondary metabolites that can be toxic, anti-nutritive, or repellent. **Beta-cyano-L-alanine** (BCA) is a compelling example of such a defense compound, a neurotoxic amino acid found in various plant families, most notably in the seeds of legumes like *Vicia sativa* (common vetch)[1]. BCA is synthesized as a means of detoxifying excess cyanide, a byproduct of ethylene biosynthesis, and is subsequently stored in tissues as a defense against herbivory[2]

[3]. Its potent neurotoxicity, which can lead to hyperexcitability, convulsions, and even death in susceptible animals, makes it a subject of significant interest for research in plant-herbivore interactions, toxicology, and pharmacology[1][4]. This guide aims to provide a detailed technical resource on the multifaceted nature of BCA as a plant defense mechanism.

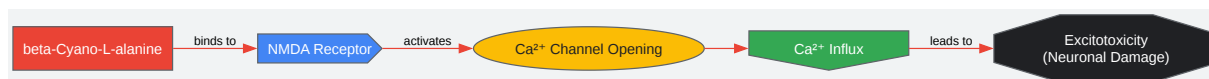
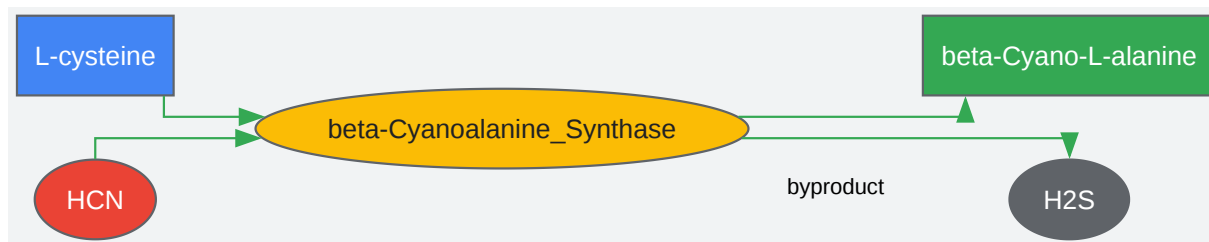
Biosynthesis of beta-Cyano-L-alanine

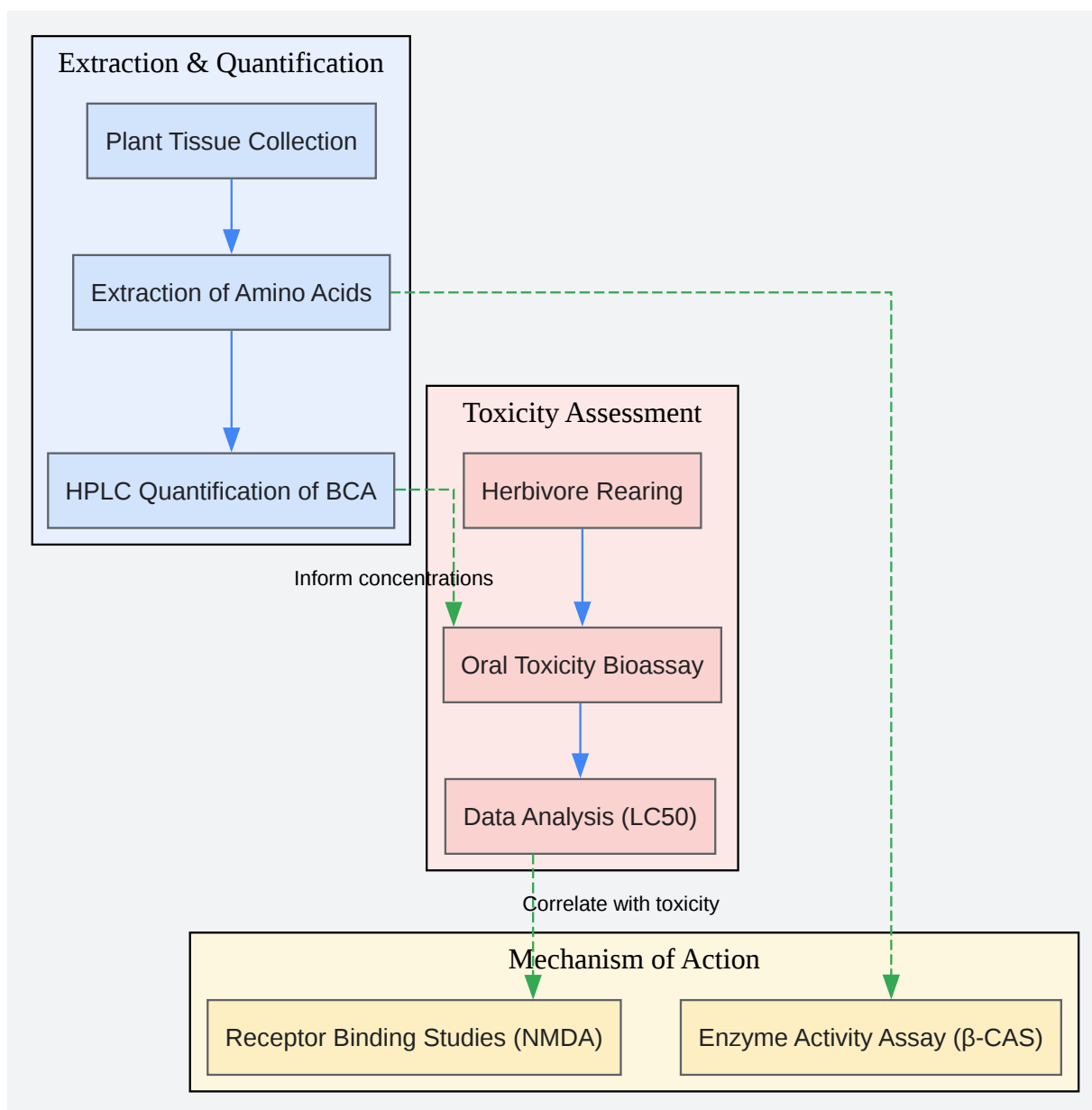
The primary pathway for BCA synthesis in plants is the detoxification of cyanide, catalyzed by the enzyme β -cyanoalanine synthase (β -CAS). This enzyme facilitates the reaction between L-cysteine and hydrogen cyanide (HCN) to produce BCA and hydrogen sulfide (H₂S)[5].

Key Reaction:



The β -CAS enzyme is a member of the β -substituted alanine synthase family and is primarily located in the mitochondria, the site of cyanide production during ethylene biosynthesis[2][3].





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. β -Cyanoalanine Synthase Is a Mitochondrial Cysteine Synthase-Like Protein in Spinach and Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Beta-cyanoalanine synthase: purification and characterization - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Cyanoalanine - Wikipedia [en.wikipedia.org]
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